

(R)-Pyrrolidine-3-carboxamide Hydrochloride: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Pyrrolidine-3-carboxamide Hydrochloride

Cat. No.: B581072

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical guide on the core basic properties of **(R)-Pyrrolidine-3-carboxamide Hydrochloride**, a chiral pyrrolidine derivative. While detailed experimental data and in-depth biological studies on this specific compound are limited in publicly available literature, this guide consolidates the existing information on its chemical identity, safety, and the broader context of pyrrolidine-containing compounds in research and development.

Chemical and Physical Properties

(R)-Pyrrolidine-3-carboxamide Hydrochloride is a hydrochloride salt of the chiral pyrrolidine carboxamide. The pyrrolidine ring is a saturated five-membered nitrogen-containing heterocycle, which is a common scaffold in many biologically active compounds.^[1] The presence of the carboxamide group and the chiral center at the 3-position of the pyrrolidine ring suggests its potential as a building block in the synthesis of more complex molecules for drug discovery.

Quantitative data on the physicochemical properties of **(R)-Pyrrolidine-3-carboxamide Hydrochloride** is not readily available in scientific literature. The following table summarizes the key identification and basic chemical information.

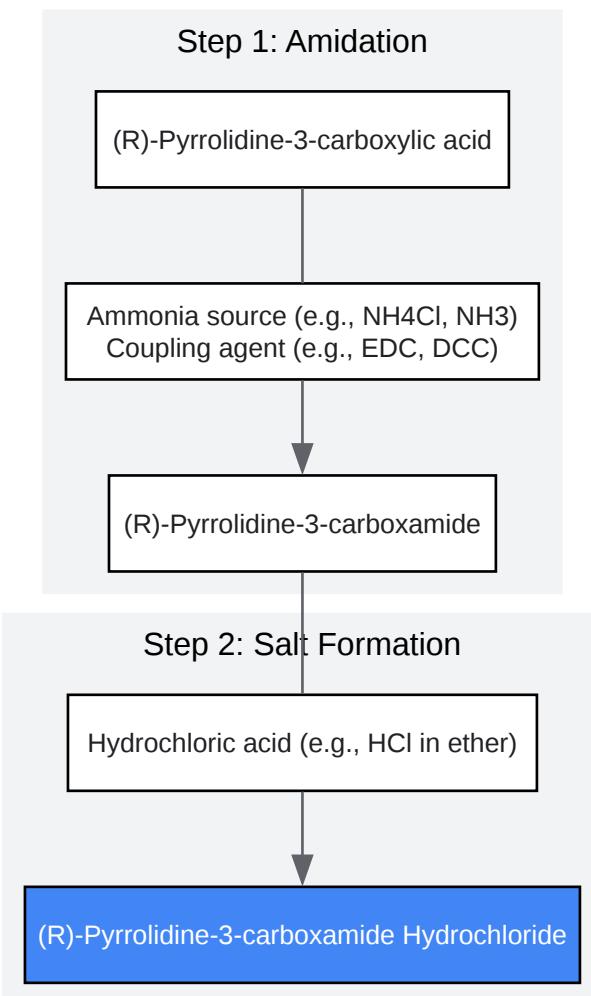
Property	Value	Source
Chemical Name	(R)-Pyrrolidine-3-carboxamide Hydrochloride	N/A
CAS Number	1273577-42-6	[2] [3] [4] [5]
Molecular Formula	C ₅ H ₁₁ ClN ₂ O	[6] [7]
Molecular Weight	150.61 g/mol	[8]
Appearance	No Data Available	N/A
Melting Point	No Data Available	N/A
Boiling Point	No Data Available	N/A
Solubility	No Data Available	N/A
pKa	No Data Available	N/A

Synthesis

A specific, detailed experimental protocol for the synthesis of **(R)-Pyrrolidine-3-carboxamide Hydrochloride** is not described in the reviewed literature. However, the synthesis would logically proceed from its corresponding carboxylic acid precursor, (R)-Pyrrolidine-3-carboxylic acid. A general synthetic approach would involve the amidation of the carboxylic acid followed by the formation of the hydrochloride salt.

A plausible synthetic workflow is outlined below. This is a hypothetical pathway and would require optimization and experimental validation.

Hypothetical Synthetic Workflow

[Click to download full resolution via product page](#)

Caption: Hypothetical two-step synthesis of **(R)-Pyrrolidine-3-carboxamide Hydrochloride**.

Biological Activity and Potential Applications

While no specific biological activity or signaling pathway has been directly attributed to **(R)-Pyrrolidine-3-carboxamide Hydrochloride** in the available literature, the broader class of pyrrolidine carboxamide derivatives has been investigated for various therapeutic applications.

Studies have shown that some pyrrolidine carboxamide derivatives exhibit potential as:

- **Anticancer Agents:** Certain novel pyrrolidine-carboxamide derivatives have been synthesized and evaluated as dual inhibitors of the epidermal growth factor receptor (EGFR) and cyclin-dependent kinase 2 (CDK2), showing potent antiproliferative activity against various cancer cell lines.[\[9\]](#)[\[10\]](#)
- **Antiplasmodial Agents:** Sulphonamide pyrrolidine carboxamide derivatives have demonstrated lethal effects on *Plasmodium falciparum*, the parasite responsible for malaria.[\[11\]](#)[\[12\]](#)[\[13\]](#)

It is important to note that these activities are for related but structurally different molecules. The specific biological profile of **(R)-Pyrrolidine-3-carboxamide Hydrochloride** remains to be elucidated through dedicated experimental studies. Its structural similarity to other biologically active pyrrolidines suggests it could be a valuable scaffold or intermediate in the development of new therapeutic agents.

Safety and Handling

Limited safety data is available for **(R)-Pyrrolidine-3-carboxamide Hydrochloride**. The following hazard and precautionary statements have been reported by chemical suppliers.

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor if you feel unwell.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local regulations.

Researchers and drug development professionals should handle this compound in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, lab coat, and safety glasses.

Conclusion and Future Directions

(R)-Pyrrolidine-3-carboxamide Hydrochloride is a chiral chemical entity with potential for use in drug discovery and development, primarily as a building block for more complex molecules. The current body of public knowledge lacks detailed information on its specific physical properties, biological activity, and experimental protocols.

Future research efforts are necessary to:

- Determine the precise physicochemical properties of the compound.
- Develop and publish a detailed, validated synthetic protocol.
- Investigate its biological activity through *in vitro* and *in vivo* screening assays to identify potential therapeutic targets.
- Elucidate any relevant signaling pathways through which it may exert a biological effect.

The generation of such data would significantly enhance the utility of **(R)-Pyrrolidine-3-carboxamide Hydrochloride** for the scientific community and could pave the way for its application in the development of novel therapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CAS#:1273577-42-6 | (3R)-3-Pyrrolidinecarboxamide hydrochloride (1:1) | Chemsric [chemsrc.com]
- 3. combi-blocks.com [combi-blocks.com]
- 4. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 5. CAS#:218785-38-7 | (3R)-3-Ethylmorpholine hydrochloride (1:1) | Chemsric [chemsrc.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Methyl pyrrolidine-3-carboxylate hydrochloride | C6H12ClNO2 | CID 19261352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Pyrrolidine-2-carboxamide hydrochloride | C5H11ClN2O | CID 3016353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. New pyrrolidine-carboxamide derivatives as dual antiproliferative EGFR/CDK2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. New sulphonamide pyrrolidine carboxamide derivatives: Synthesis, molecular docking, antiplasmodial and antioxidant activities - PMC [pmc.ncbi.nlm.nih.gov]
- 12. New sulphonamide pyrrolidine carboxamide derivatives: Synthesis, molecular docking, antiplasmodial and antioxidant activities | PLOS One [journals.plos.org]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(R)-Pyrrolidine-3-carboxamide Hydrochloride: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b581072#r-pyrrolidine-3-carboxamide-hydrochloride-basic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com